

Executive Summary: Immediate Safety Status

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Compound of Interest

Compound Name: *D-Alanine-13C3*

CAS No.: 286460-72-8

Cat. No.: B1611752

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CRITICAL DISTINCTION: **D-Alanine-13C3** is a Stable Isotope labeled compound.^{[1][2]} It is NOT radioactive.^{[1][3]}

- Radioactive: No.^[1]
- RCRA Hazardous Waste: Generally No (unless mixed with hazardous solvents).
- Disposal Stream: Standard Chemical Waste (Non-Hazardous Organic).

Operational Directive: Do not dispose of this material in radioactive waste containers. Doing so triggers unnecessary regulatory burdens and disposal costs (often 10-20x higher than chemical waste). Treat **D-Alanine-13C3** as you would standard, unlabeled D-Alanine, adhering to your facility's chemical hygiene plan.

Material Characterization & Risk Profile

To make informed disposal decisions, we must first validate the physicochemical properties of the material. D-Alanine is the non-proteinogenic isomer of alanine, often used in peptidomimetic synthesis and bacterial cell wall research. The

label adds mass but does not alter chemical toxicity or stability.

Property	Specification	Operational Implication
Chemical Name	D-Alanine-13C3	Isomer of L-Alanine; biologically active in specific bacterial pathways.
CAS Number	Varies by enrichment (Unlabeled: 338-69-2)	Use unlabeled CAS for general waste profiling if specific labeled CAS is not in EHS database.
Labeling	Carbon-13 ()	Stable Isotope. Non-radiating. [1] No half-life concerns.
Physical State	Crystalline Solid (White)	Dust generation is the primary physical hazard.
Solubility	High (Water)	Potential for migration if spilled; easily cleaned with water.[4]
GHS Classification	Non-Hazardous	Not classified as dangerous goods for transport (DOT/IATA).

The "Radioactive" Misconception: A Costly Error

In my experience auditing lab workflows, the most common error with

and

compounds is "defensive over-categorization." Researchers see "Isotope" and reflexively choose the radioactive waste stream.

The Science of the Decision:

- Carbon-14 (): Unstable, beta-emitter. Radioactive Waste.[2][5][6][7][8]

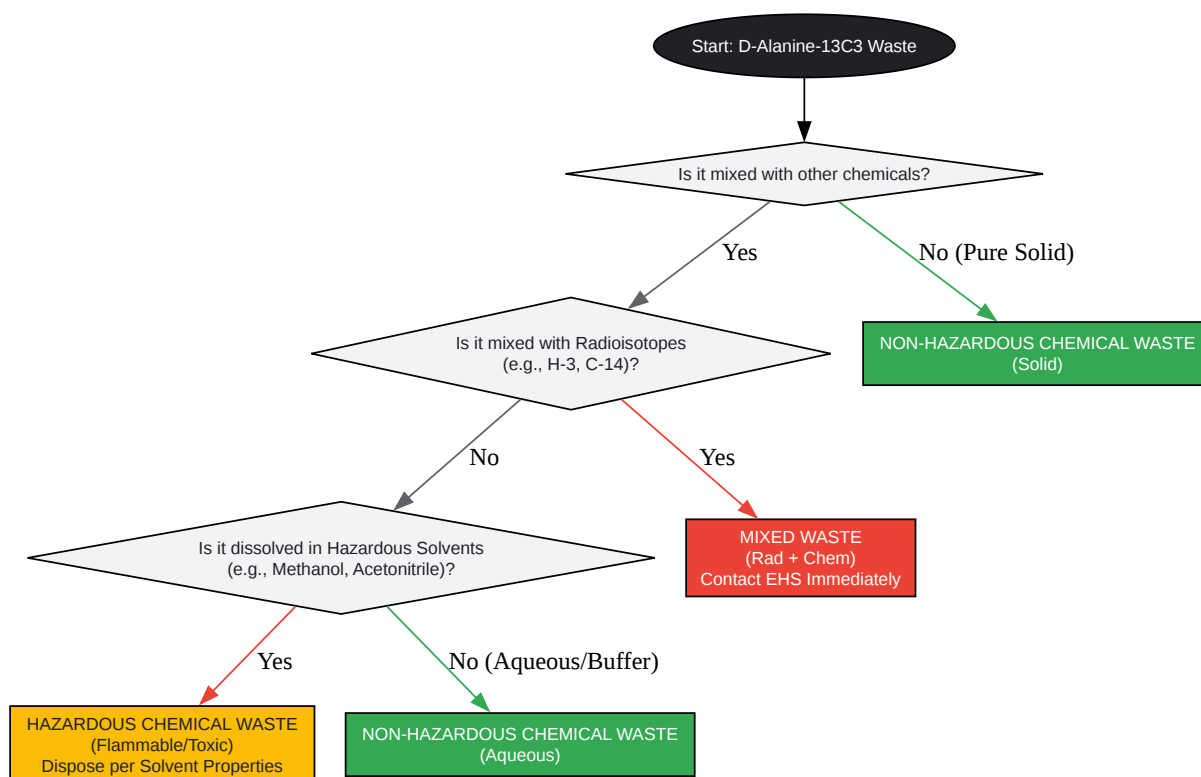
- Carbon-13 (

) : Stable, naturally occurring (1.1% of all carbon). Chemical Waste.[3][4][9]

Protocol: Verify the label explicitly states "Stable Isotope" or "13C". If a Geiger counter is used, it will read background levels, confirming the absence of ionizing radiation.

Disposal Decision Logic (Visualized)

Use the following logic flow to determine the exact disposal container for your **D-Alanine-13C3** waste.



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Figure 1: Decision matrix for segregating stable isotope waste. Note that "Mixed Waste" (Radioactive + Chemical) requires specialized handling protocols.

Step-by-Step Disposal Protocols

Although D-Alanine is non-hazardous, do not dispose of it in the trash or down the drain. Laboratory Best Management Practices (BMPs) dictate that all chemical reagents be collected to prevent environmental accumulation and public perception issues.

Scenario A: Pure Solid Waste (Expired or Excess)

Applicable for: Unused powder, scrapings, or contaminated weighing paper.

- Container Selection: Use a clear, chemically compatible plastic jar (HDPE) or glass amber jar.
- Labeling: Apply a hazardous waste tag (or "Non-Regulated Waste" tag depending on facility rules).
 - Constituents: Write "**D-Alanine-13C3** (Solid)".
 - Hazard Checkbox: Check "None" or "Non-Hazardous."
- Segregation: Can be co-mingled with other non-hazardous solid organic waste (e.g., other amino acids, sugars).
- Disposal Action: Cap tightly and move to your Satellite Accumulation Area (SAA).

Scenario B: Aqueous Solution (Buffers/Media)

Applicable for: Leftover stock solutions in water or saline.

- pH Check: Ensure pH is between 5 and 9. (D-Alanine is zwitterionic and neutral in water).
- Container: Polyethylene (Nalgene) carboy or glass bottle.
- Labeling:

- Constituents: "Water (99%), **D-Alanine-13C3** (<1%)".
- Drain Disposal?
 - Strict Rule:NO. Unless your facility has a specific permit for amino acid drain disposal, assume it must be collected.
 - Why? While biodegradable, introducing chemical reagents into municipal water systems often violates local discharge permits regarding Chemical Oxygen Demand (COD).

Scenario C: Mixed Solvent Waste (HPLC/Synthesis)

Applicable for: Eluents containing Acetonitrile, Methanol, or reaction mixtures.

- Classification: The hazard is now driven by the solvent, not the D-Alanine.
- Action: Dispose of into the "Flammable Solvents" carboy.
- Labeling: List the solvent (e.g., "Acetonitrile") as the primary hazard. List "**D-Alanine-13C3**" as a trace contaminant.

Regulatory & Compliance Context

Understanding the "Why" ensures long-term compliance.

- RCRA (USA): D-Alanine is not listed on the EPA's P-list (acutely hazardous) or U-list (toxic) [1]. However, under 40 CFR 261, the generator is responsible for determining if the waste exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity. Pure D-Alanine exhibits none of these.
- Stable Isotope Exemption: The EPA and NRC do not regulate Carbon-13 as radioactive material. It does not fall under 10 CFR Part 20 (Standards for Protection Against Radiation) [2].
- Environmental Fate: D-Alanine is readily biodegradable. In the event of an accidental spill into soil, it typically degrades via microbial pathways (alanine racemase/dehydrogenase) into pyruvate, entering the Krebs cycle [3].

Emergency Procedures (Spill Response)

- PPE: Nitrile gloves, safety glasses, lab coat.
- Small Spill (Solid): Sweep up carefully to avoid dust generation. Place in a bag for chemical waste disposal. Clean area with water.[4][9][10]
- Small Spill (Liquid): Absorb with paper towels or standard spill pads. Dispose of absorbents as solid chemical waste.

References

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